

# 2-Amino-4-bromobenzaldehyde safety and handling

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Amino-4-bromobenzaldehyde

Cat. No.: B1289445

[Get Quote](#)


An In-depth Technical Guide: Safety and Handling of **2-Amino-4-bromobenzaldehyde**

## Introduction

**2-Amino-4-bromobenzaldehyde** (CAS No: 59278-65-8) is a trifunctional chemical compound utilized as a key intermediate in the synthesis of a wide range of organic molecules.<sup>[1]</sup> Its structure, featuring an aldehyde, an amino group, and a bromine atom, allows for diverse chemical reactions, making it a valuable building block in the development of pharmaceuticals, agrochemicals, dyes, and fluorescent probes.<sup>[1][2]</sup> Given its reactivity and hazardous properties, a thorough understanding of its safety and handling protocols is critical for researchers, scientists, and drug development professionals. This guide provides comprehensive data on its hazards, detailed handling procedures, and emergency protocols to ensure its safe use in a laboratory setting.

## Hazard Identification and Classification

**2-Amino-4-bromobenzaldehyde** is classified as hazardous. The primary routes of exposure are inhalation, skin contact, and eye contact. It is known to cause skin, eye, and respiratory irritation.<sup>[3]</sup> The Globally Harmonized System (GHS) classification for this compound is summarized below.

|  |  |
|--|--|
| GHS Hazard Classification for 2-Amino-4-bromobenzaldehyde                            |  |
| Pictogram  |  alt text |
| Signal Word  | Warning[3][4]  |
| Hazard Class   | Skin Corrosion/Irritation (Category 2)[4]  |
| Serious Eye Damage/Eye Irritation (Category 2/2A)[4]                                 |  |
| Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System[4] |  |
| Acute Toxicity, Oral (Category 4)  |  |
| Hazard Statements  | H315: Causes skin irritation.[3][4]  |
| H319: Causes serious eye irritation.[3][4]   |  |
| H335: May cause respiratory irritation.[3][4]  |  |
| H302: Harmful if swallowed.  |  |
| Precautionary Statements   | Prevention: P261, P264, P271, P280[4]  |
| Response: P302+P352, P304+P340, P305+P351+P338, P312                                 |  |
| Storage: P403+P233, P405[4]  |  |
| Disposal: P501   |  |

## Physicochemical Properties

Understanding the physical and chemical properties of **2-Amino-4-bromobenzaldehyde** is essential for its proper handling and storage.

| Property          | Value                                       |
|-------------------|---|
| Molecular Formula | C <sub>7</sub> H <sub>6</sub> BrNO[4][5][6] |
| Molecular Weight  | 200.03 g/mol [4][5][6]                      |
| Appearance        | Pale-yellow to yellow-brown solid           |
| Melting Point     | 85 °C[7]                                    |
| Boiling Point     | 317.1 °C (Predicted)[7]                     |
| Density           | 1.672 g/cm <sup>3</sup> (Predicted)[7]      |
| CAS Number        | 59278-65-8[3][4]                            |

## Safe Handling and Storage Procedures

Adherence to strict safety protocols is mandatory when working with this compound.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[8]
- Eyewash stations and emergency safety showers must be readily accessible and in close proximity to the workstation.[9][10]

Personal Protective Equipment (PPE): A comprehensive PPE strategy is the primary defense against exposure.

| Protection Type        | Specification & Recommendation   |
|------------------------|--|
| Eye/Face Protection    | Wear tightly fitting safety goggles or chemical safety glasses conforming to EN166 (EU) or NIOSH (US) standards. <a href="#">[11]</a>  |
| Skin Protection        | Wear impervious protective clothing and chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and changed immediately if contaminated. <a href="#">[11]</a>                      |
| Respiratory Protection | If dust or aerosols are generated or if exposure limits are exceeded, use a full-face respirator with an appropriate particulate filter (NIOSH/MSHA or EN 149 approved). <a href="#">[8]</a> <a href="#">[9]</a> |

#### Hygiene Measures:

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
- Remove contaminated clothing immediately and wash it before reuse.
- Avoid the formation and inhalation of dust.[\[3\]](#)[\[9\]](#)

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[11\]](#)
- For long-term stability, storage in a freezer is recommended.
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[9\]](#)

## Emergency and Experimental Protocols

### Protocol 4.1: First Aid Measures

In case of exposure, immediate action is required.

- General Advice: Move the victim from the danger area. Show the Safety Data Sheet (SDS) to the attending medical professional.
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention.[3][9]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. Consult a doctor.[3][9]
- In Case of Eye Contact: Immediately flush the eyes with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[3]
- If Swallowed: Rinse the mouth thoroughly with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3]

#### Protocol 4.2: Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>).[3][11]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Thermal decomposition can produce hazardous gases, including carbon oxides and hydrogen bromide.[9][10]
- Protective Actions for Fire-Fighters: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[3][9]

#### Protocol 4.3: Accidental Release Measures (Spill Cleanup)

- Personal Precautions: Evacuate non-essential personnel from the area. Ensure adequate ventilation. Avoid breathing dust and prevent contact with skin and eyes by wearing the prescribed PPE (see Section 3).[3][12]

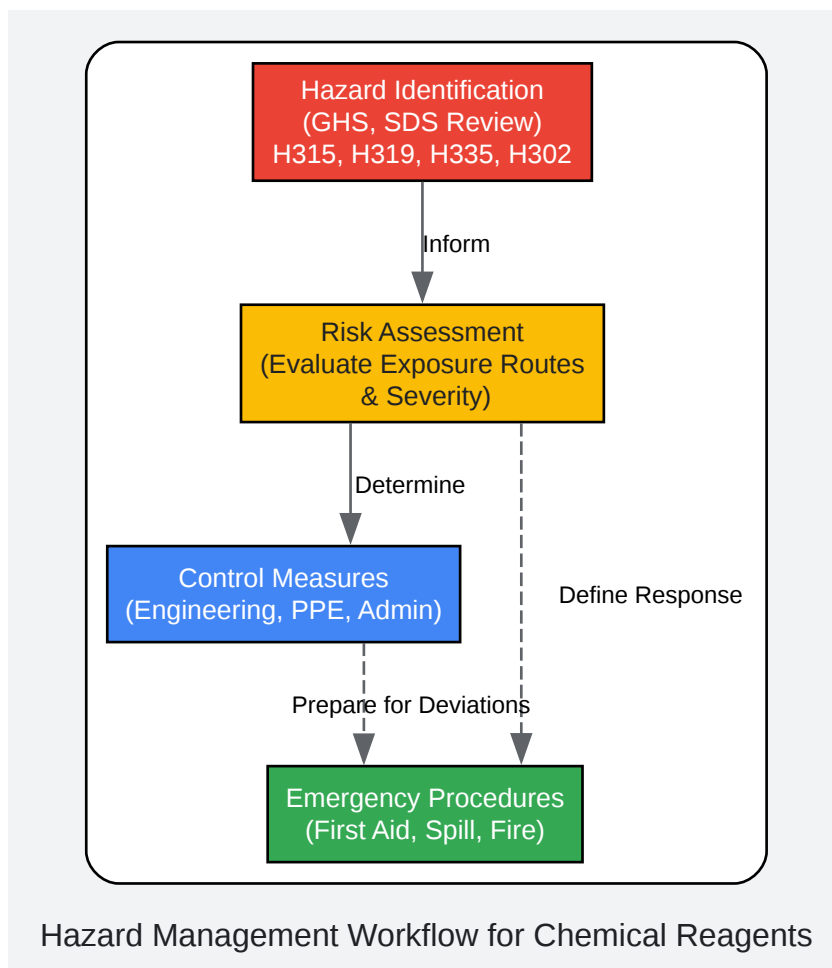
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.[\[12\]](#)
- Containment and Cleaning Up:
  - Carefully sweep up the spilled solid material, avoiding dust generation.
  - Use non-sparking tools.[\[11\]](#)
  - Collect the material in a suitable, labeled, and closed container for disposal.[\[11\]](#)[\[12\]](#)
  - Clean the spill area thoroughly with a suitable decontaminating agent and dispose of the cleaning materials as hazardous waste.

## Stability and Reactivity

- Reactivity: Generally stable under recommended storage conditions.
- Conditions to Avoid: Avoid dust formation, excess heat, and exposure to incompatible materials.[\[9\]](#) The substance is also noted to be sensitive to air, light, and moisture in some safety data sheets.[\[10\]](#)[\[13\]](#)
- Incompatible Materials: Strong oxidizing agents, strong bases, strong reducing agents.[\[9\]](#)
- Hazardous Decomposition Products: Under fire conditions, it may decompose to form carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen bromide (HBr).[\[9\]](#)[\[10\]](#)

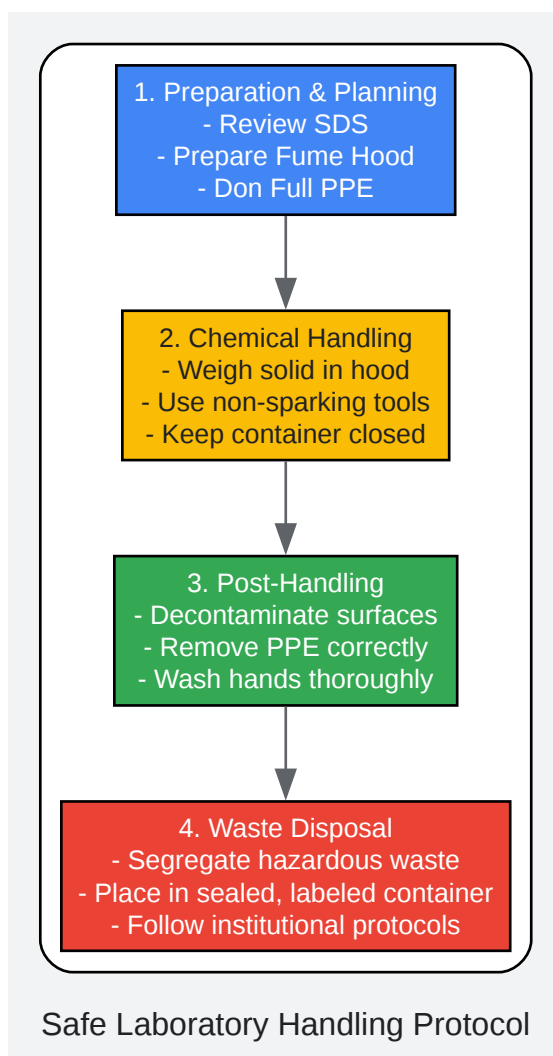
## Visualized Safety Workflows

The following diagrams illustrate key logical and procedural workflows for the safe management of **2-Amino-4-bromobenzaldehyde**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for chemical hazard management.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for safe laboratory handling.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Amino-4-bromobenzaldehyde | 59278-65-8 | Benchchem [[benchchem.com](https://benchchem.com)]
- 2. 2-Amino-4-bromobenzaldehyde [[myskinrecipes.com](https://myskinrecipes.com)]



- 3. echemi.com [echemi.com]
- 4. 2-Amino-4-bromobenzaldehyde | C<sub>7</sub>H<sub>6</sub>BrNO | CID 17914598 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-AMINO-4-BROMOBENZALDEHYDE synthesis - chemicalbook [chemicalbook.com]
- 6. 2-Amino-5-bromobenzaldehyde AldrichCPR 29124-57-0 [sigmaaldrich.com]
- 7. chembk.com [chembk.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
- 11. echemi.com [echemi.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- 13. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [2-Amino-4-bromobenzaldehyde safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1289445#2-amino-4-bromobenzaldehyde-safety-and-handling]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)